

A Technical Guide to the Physical and Chemical Properties of 2,6-Dimethylpiperazine

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Compound of Interest

Compound Name: 2,6-Dimethylpiperazine

Cat. No.: B042777

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Introduction

2,6-Dimethylpiperazine is a heterocyclic organic compound that serves as a crucial building block in medicinal chemistry and materials science. Structurally, it is a piperazine ring substituted with two methyl groups at the 2 and 6 positions. This substitution gives rise to stereoisomers—*cis* and *trans* forms—which can have distinct properties and applications.^[1] Its utility is particularly noted in the synthesis of various pharmaceutical agents, including anticancer and antiviral compounds, making a thorough understanding of its physical and chemical characteristics essential for researchers, scientists, and drug development professionals.^[2] This guide provides an in-depth overview of its core properties, experimental protocols for their determination, and key safety information.

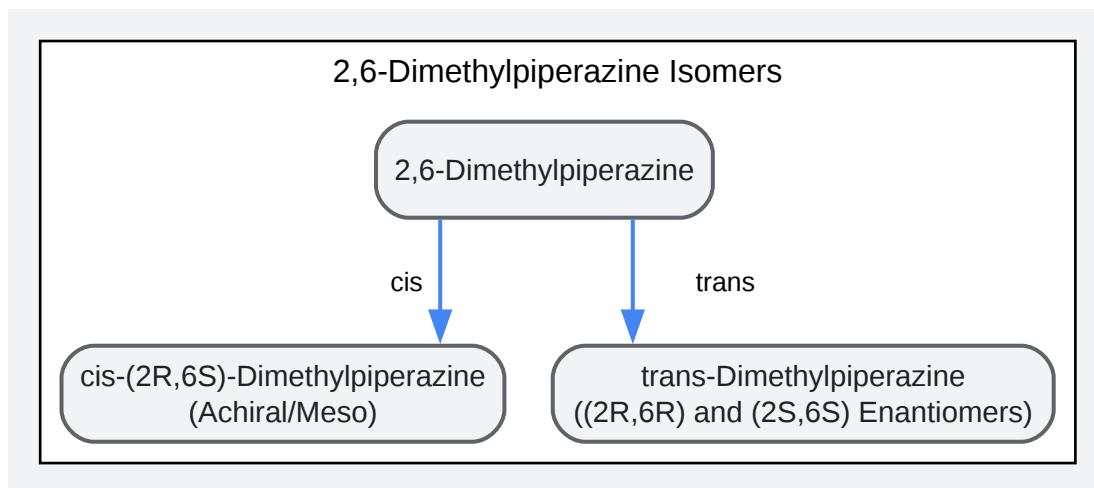
Core Physical and Chemical Properties

The fundamental properties of **2,6-dimethylpiperazine** are summarized in the table below, providing a quick reference for laboratory and development settings.

Property	Value	Reference
IUPAC Name	2,6-Dimethylpiperazine	[3]
CAS Number	108-49-6	[2][4][5][6]
Molecular Formula	C ₆ H ₁₄ N ₂	[2][3][5][6]
Molecular Weight	114.19 g/mol	[2][3][5]
Appearance	Pale yellow to light yellow hygroscopic solid/crystals.[2] [4]	
Melting Point	108-111 °C	[2][4][7]
Boiling Point	162 °C	[2][7]
Flash Point	45 °C (113 °F) - closed cup	[2][4]
Solubility	Sparingly soluble in chloroform and methanol[2]; Slightly soluble in water; Soluble in most organic solvents.[8]	
pKa (Predicted)	9.38 ± 0.60	[2]
Density (Estimate)	0.9140 g/cm ³	[9]

Detailed Chemical Characteristics

Stereochemistry **2,6-Dimethylpiperazine** exists as two primary stereoisomers: a cis isomer and a trans enantiomeric pair. The cis isomer, being achiral, is the predominant form produced during the reduction of 2,6-lutidine.[1] The trans isomers are chiral and exist as a pair of enantiomers, (2R,6R) and (2S,6S). These stereochemical differences are critical in drug development, as different isomers can exhibit varied pharmacological activities and receptor binding affinities.



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Cis and trans stereoisomers of 2,6-Dimethylpiperazine.

Stability and Reactivity **2,6-Dimethylpiperazine** is stable under recommended storage conditions, which include keeping it in a dark place under an inert atmosphere at room temperature.[2][9][10] It is incompatible with strong oxidizing agents and strong acids.[10] Thermal decomposition can lead to the release of hazardous products, including carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides (NO_x).[10] Hazardous polymerization does not typically occur.[10]

Experimental Protocols

Detailed methodologies are crucial for verifying the properties of chemical compounds. Below are standard protocols for determining key physical and chemical parameters of **2,6-Dimethylpiperazine**.

1. Determination of Melting Point (Capillary Method)

The melting point is a critical indicator of purity.

- Apparatus: Melting point apparatus (e.g., Thomas-Hoover or similar), capillary tubes (sealed at one end), thermometer.
- Procedure:

- A small, dry sample of **2,6-dimethylpiperazine** is finely powdered and packed into a capillary tube to a depth of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus alongside a calibrated thermometer.
- The sample is heated at a controlled rate (initially rapid, then ~1-2 °C per minute near the expected melting point).
- The temperature range is recorded from the point at which the first drop of liquid appears to when the entire sample has melted into a clear liquid. For a pure substance, this range should be narrow (0.5-1 °C).

2. Determination of Boiling Point (Distillation Method)

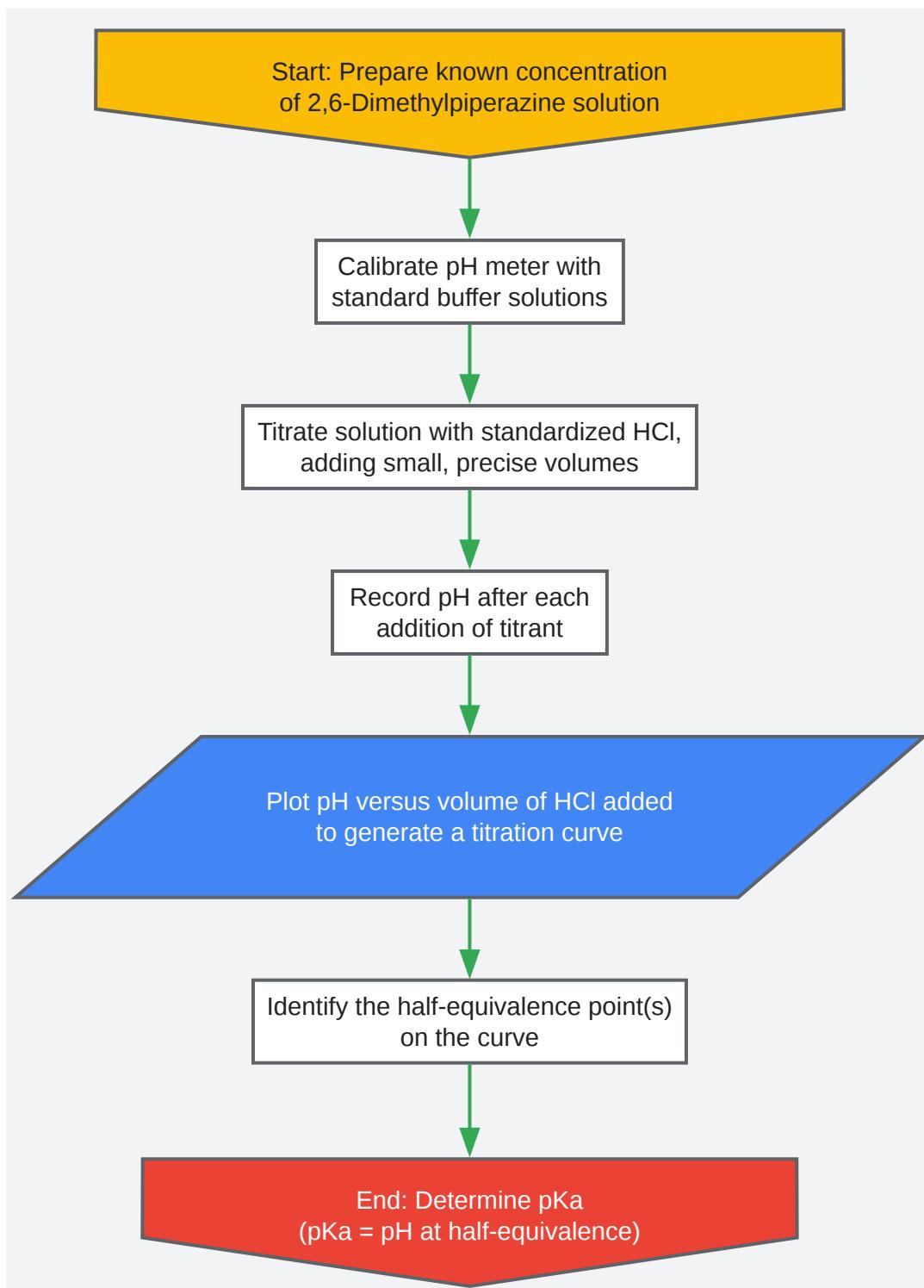
- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle.
- Procedure:
 - A sample of the compound is placed in the distillation flask with a few boiling chips to ensure smooth boiling.
 - The apparatus is assembled for simple distillation, ensuring the thermometer bulb is positioned just below the side arm leading to the condenser to accurately measure the vapor temperature.
 - The flask is heated gently.
 - The boiling point is recorded as the temperature at which the vapor temperature remains constant while the liquid is actively distilling and condensing into the receiving flask.

3. Determination of pKa by Potentiometric Titration

The pKa values indicate the protonation state of the amine groups at different pH levels. A study involving similar piperazines utilized potentiometric titration to determine dissociation constants.[11]

- Apparatus: pH meter with a combination electrode, burette, beaker, magnetic stirrer.

- Reagents: Standardized hydrochloric acid (HCl) solution (e.g., 0.1 M), high-purity water, **2,6-dimethylpiperazine** sample.
- Procedure: A generalized workflow for this process is outlined below.



[Click to download full resolution via product page](#)*Workflow for pKa determination by potentiometric titration.*

Spectroscopic and Safety Data

Spectroscopic Analysis Structural confirmation and purity assessment of **2,6-dimethylpiperazine** are typically performed using spectroscopic methods.

- NMR Spectroscopy: ^1H and ^{13}C NMR spectra provide detailed information about the molecular structure, including the stereochemistry (cis vs. trans) based on chemical shifts and coupling constants.[3][12][13]
- Mass Spectrometry: Mass spectrometry is used to confirm the molecular weight (114.19 g/mol) and can provide fragmentation patterns useful for structural elucidation.[6][14]

Safety and Handling **2,6-Dimethylpiperazine** is a hazardous substance and requires careful handling.

- Hazards: It is classified as a flammable solid that can cause serious skin and eye irritation, as well as respiratory irritation.[10][15][16]
- Personal Protective Equipment (PPE): Appropriate PPE, including safety glasses or goggles, chemical-resistant gloves, and a dust mask or respirator, should be used when handling this compound.[7]
- Storage: The compound should be stored in a tightly closed container in a cool, dry, and well-ventilated area, away from sources of ignition and incompatible materials like strong acids and oxidizing agents.[4][10] It is noted to be light-sensitive and hygroscopic.[2]

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- To cite this document: BenchChem. [A Technical Guide to the Physical and Chemical Properties of 2,6-Dimethylpiperazine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042777#physical-and-chemical-properties-of-2-6-dimethylpiperazine]

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